

what is the chemical structure of 13-Dihydrocarminomycin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-Dihydrocarminomycin

Cat. No.: B15594209

[Get Quote](#)

An In-depth Technical Guide to 13-Dihydrocarminomycin

For Researchers, Scientists, and Drug Development Professionals

Abstract

13-Dihydrocarminomycin is an anthracycline antibiotic and a derivative of carminomycin. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activity. Detailed experimental protocols for its synthesis and purification, where available in public literature, are also presented. Furthermore, this guide includes visualizations of pertinent logical workflows to aid in the understanding of its characteristics and potential applications in research and drug development.

Chemical Structure and Identification

13-Dihydrocarminomycin is a metabolite of carminomycin, an anthracycline antibiotic. The chemical structure is characterized by a tetracyclic aglycone, dihydrocarminomycinone, linked to an amino sugar.

IUPAC Name: (7S,9S)-7-[(2R,4S,5S,6S)-4-amino-5-hydroxy-6-methyloxan-2-yl]oxy-4,6,9,11-tetrahydroxy-9-[(1R)-1-hydroxyethyl]-8,10-dihydro-7H-tetracene-5,12-dione

SMILES (for 13-(S)-Dihydrocarminomycin): C--INVALID-LINK--[C@@]1(O)C--INVALID-LINK----INVALID-LINK----INVALID-LINK--O2">C@Hc3c(O)c4C(=O)c5c(O)cccc5C(=O)c4c(O)c3C1

Chemical Properties

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₉ NO ₁₀	Axios Research
Molecular Weight	515.52 g/mol	Axios Research

Physicochemical and Spectroscopic Data

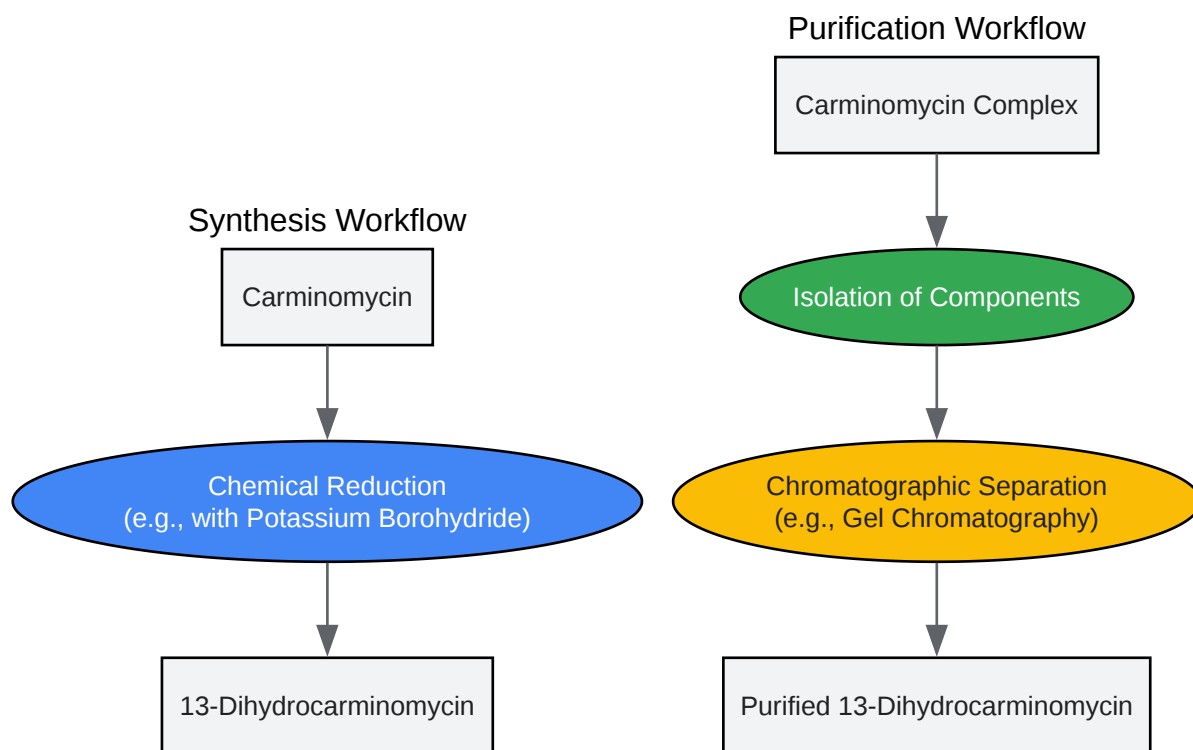
Detailed experimental data for **13-Dihydrocarminomycin** is not widely available in the public domain. However, studies on the carminomycin complex have reported the isolation and characterization of dihydrocarminomycin. Comparison of its Infrared (IR) and Ultraviolet (UV) spectra with a synthetically prepared standard has been mentioned, although the specific spectral data were not provided in the available literature.[1] Similarly, while 13C-NMR spectrometry was used to confirm the structure of a related component, the specific data for **13-Dihydrocarminomycin** is not detailed.[1]

Experimental Protocols

Synthesis of 13-Dihydrocarminomycin

A method for the preparation of a dihydro derivative of carminomycin, which corresponds to **13-Dihydrocarminomycin**, involves the chemical reduction of carminomycin.

Workflow for the Synthesis of **13-Dihydrocarminomycin**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Minor components from the carminomycin complex] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [what is the chemical structure of 13-Dihydrocarminomycin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15594209#what-is-the-chemical-structure-of-13-dihydrocarminomycin\]](https://www.benchchem.com/product/b15594209#what-is-the-chemical-structure-of-13-dihydrocarminomycin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com